

Essential Safety and Logistical Information for Handling Sodium 2-oxopropanoate-d3

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Compound of Interest

Compound Name: Sodium 2-oxopropanoate-d3

Cat. No.: B12404570

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This guide provides comprehensive safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Sodium 2-oxopropanoate-d3**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring the integrity of the material.

Hazard Identification

Sodium 2-oxopropanoate-d3 is the deuterated form of Sodium 2-oxopropanoate (Sodium Pyruvate).[1][2] While specific hazard data for the deuterated compound is limited, the safety profile is expected to be consistent with its non-deuterated counterpart. The primary hazards associated with Sodium Pyruvate are:

- Eye Irritation: May cause serious eye irritation.[3][4][5][6]
- Skin Irritation: May cause skin irritation or an allergic skin reaction.[3][4][5][6]
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory tract irritation.[3][7]
- Explosive Hazard: Dusts at sufficient concentrations can form explosive mixtures with air.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Sodium 2-oxopropanoate-d3**. The required equipment varies depending on the specific task being performed.

Operation	Required Personal Protective Equipment
Handling Solid Powder	Eyes/Face: Safety glasses with side shields or chemical safety goggles.[3][7][8] A face shield may be required for larger quantities.[7] Hands: Chemical-resistant gloves (e.g., Nitrile rubber, >0.11 mm thickness).[3][8] Body: Laboratory coat or appropriate protective clothing.[3][9] Respiratory: For operations that may generate dust, a NIOSH/MSHA-approved respirator with a particulate filter (e.g., P1) is necessary.[3][7][8]
Preparing Solutions	Eyes/Face: Safety glasses with side shields or chemical safety goggles.[3][7][8] Hands: Chemical-resistant gloves (e.g., Nitrile rubber).[3][8] Body: Laboratory coat.[3]
Spill Cleanup	Eyes/Face: Chemical safety goggles and face shield.[7] Hands: Chemical-resistant gloves.[3] Body: Protective clothing to prevent skin exposure.[3] Respiratory: Air-purifying respirator with particulate filter if dust is present.[3][8]

Operational Plan: Handling and Experimental Protocol

This section provides a step-by-step guide for safely handling **Sodium 2-oxopropanoate-d3**, from receipt to use in experiments.

3.1. Receiving and Initial Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled.[9]
- Transfer the container to the designated storage area.

3.2. General Handling Precautions

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[9\]](#)
- Avoid the formation and inhalation of dust.[\[7\]](#)
- Prevent contact with skin, eyes, and clothing.[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[9\]](#)
- Wash hands thoroughly with soap and water after handling.[\[7\]](#)[\[9\]](#)

3.3. Protocol for Preparing a Stock Solution

- Equilibration: Before opening, allow the container of **Sodium 2-oxopropanoate-d3** to equilibrate to room temperature to prevent condensation, which could introduce moisture and compromise the deuterated compound.[\[10\]](#)
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the solid using a calibrated analytical balance.
- Dissolution:
 - Quantitatively transfer the weighed solid to a suitable volumetric flask.
 - Add a small amount of the desired solvent (e.g., anhydrous, deuterated solvent if isotopic purity is critical) to dissolve the solid.[\[10\]](#)
 - Once dissolved, dilute to the final volume with the solvent.
 - Stopper the flask and mix thoroughly.
- Transfer and Storage: Transfer the solution to a clearly labeled, airtight container for storage under the recommended conditions.[\[10\]](#)

Logistical Plan: Storage and Disposal

4.1. Storage

- Temperature: Store in a cool, dry, well-ventilated area.[7][8][9] Recommended storage temperature is between 2-8°C.[7]
- Container: Keep the container tightly sealed to prevent moisture absorption.[7][9] Store in the original container.[9]
- Environment: Protect from light, especially if in solution.[10] For long-term stability and to prevent deuterium-hydrogen exchange, consider storing under an inert atmosphere (e.g., argon or nitrogen).[10][11]
- Incompatibilities: Avoid storage with strong oxidizing agents.[9]

4.2. Spill Response

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, clean up spills immediately.[3]
- For solid spills, sweep up the material, avoiding dust generation.[3][9] If necessary, wet with water to prevent dusting.[9]
- Place the spilled material into a suitable, labeled container for disposal.[3][7]
- Decontaminate the spill site with a suitable cleaning agent and ventilate the area.[7]

4.3. Disposal Plan

- Waste Compound: Dispose of unused **Sodium 2-oxopropanoate-d3** and its solutions as chemical waste in accordance with local, state, and federal regulations.[6][12] Place the material in a labeled, sealed container for collection by environmental health and safety personnel.[13]
- Contaminated Materials: Any materials contaminated with the compound (e.g., gloves, wipes, weighing paper) should be placed in a sealed bag or container and disposed of as chemical waste.

- Empty Containers: "Empty" containers should be rinsed thoroughly with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.[13] Once cleaned, remove or deface the label before disposal in the trash.[13]

Quantitative Data

The physicochemical properties of **Sodium 2-oxopropanoate-d3** are summarized below.

Property	Value
Molecular Formula	C ₃ D ₃ NaO ₃ [2]
Molecular Weight	113.06 g/mol [2][14]
CAS Number	1316291-18-5[1]
Appearance	Solid[15]
Melting Point	>300°C (estimated for deuterated form)[14][15]
Water Solubility	Comparable to Sodium Pyruvate (100 mg/mL) [14]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Sodium 2-oxopropanoate-d3** in a laboratory setting.

Caption: Workflow for handling **Sodium 2-oxopropanoate-d3**.

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